

An In-depth Technical Guide to Imazaquin Research

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Compound of Interest

Compound Name: Imazaquin

Cat. No.: B1671739

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This technical guide provides a comprehensive overview of the research on **imazaquin**, an imidazolinone herbicide. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its mechanism of action, chemical and physical properties, synthesis, analytical methodologies, and toxicological profile. All quantitative data is summarized in structured tables, and key experimental protocols are detailed. Furthermore, signaling pathways and experimental workflows are visualized using the DOT language.

Introduction

Imazaquin is a selective, systemic herbicide used for the pre- and post-emergence control of a wide range of broadleaf weeds and some grasses in crops such as soybeans, turf, and ornamentals.^{[1][2][3]} Its herbicidal activity stems from the inhibition of acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS), a critical enzyme in the biosynthetic pathway of branched-chain amino acids.^{[1][4]}

Chemical and Physical Properties

Imazaquin is an organic compound belonging to the imidazolinone class of chemicals. The technical grade product is a tan solid with a slightly pungent odor. Key chemical and physical properties are summarized in Table 1.

Table 1: Chemical and Physical Properties of **Imazaquin**

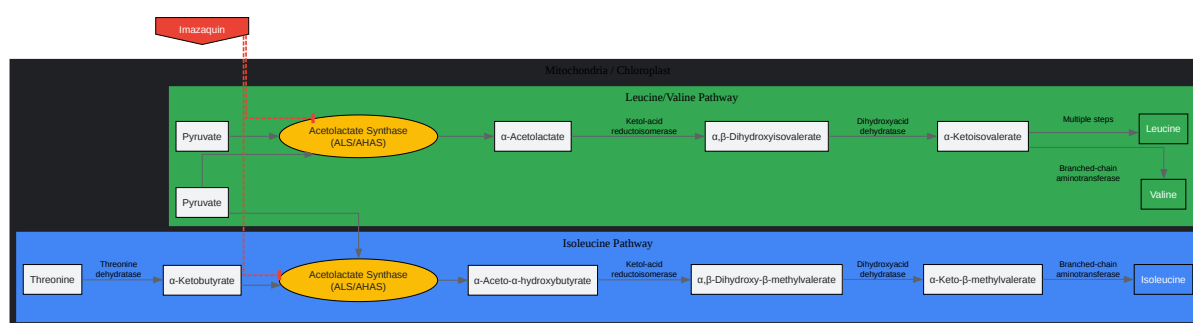
Property	Value	Reference(s)
Chemical Name	2-[4,5-dihydro-4-methyl-4-(1-methylethyl)-5-oxo-1H-imidazol-2-yl]-3-quinolinecarboxylic acid	
CAS Number	81335-37-7	
Molecular Formula	C ₁₇ H ₁₇ N ₃ O ₃	
Molecular Weight	311.34 g/mol	
Appearance	Tan solid	
Melting Point	219-222 °C (with decomposition)	
Water Solubility	60 mg/L at 25°C	
Vapor Pressure	< 2 x 10 ⁻⁸ mmHg at 45°C	
pKa	3.8 (carboxylic acid group)	

Mechanism of Action: Inhibition of Acetolactate Synthase

Imazaquin's primary mode of action is the inhibition of the enzyme acetolactate synthase (ALS). ALS is the first and rate-limiting enzyme in the biosynthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine. This pathway is present in plants and microorganisms but absent in animals, which accounts for the selective toxicity of **imazaquin**. By blocking ALS, **imazaquin** prevents the synthesis of these vital amino acids, leading to a cessation of protein synthesis, which in turn inhibits DNA synthesis and cell growth, ultimately causing the death of susceptible plants. The activity of **imazaquin** is most prominent in the growing points of plants where the demand for amino acids is highest.

Signaling Pathway: Branched-Chain Amino Acid Biosynthesis

The following diagram illustrates the branched-chain amino acid biosynthesis pathway and the point of inhibition by **imazaquin**.



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Caption: Inhibition of Acetolactate Synthase by **Imazaquin** in the Branched-Chain Amino Acid Pathway.

Synthesis of Imazaquin

A common synthetic route for **imazaquin** involves the reaction of 2-[(1-carbamoyl-1,2-dimethylpropyl)carbamoyl]-3-quinolinecarboxylic acid with sodium hydroxide, followed by acidification.

Experimental Protocol: Synthesis of Imazaquin

- **Reaction Setup:** A solution of 0.152 mol of 2-[(1-carbamoyl-1,2-dimethylpropyl)carbamoyl]-3-quinolinecarboxylic acid is prepared in 50 ml of water containing 0.06 mol of sodium hydroxide.
- **Heating:** The solution is heated at 75°C to 80°C for 2 hours.
- **Cooling and Acidification:** The reaction mixture is then cooled in an ice bath. Concentrated hydrochloric acid is added incrementally to acidify the solution, which leads to the precipitation of the product.
- **Isolation and Purification:** The resulting precipitate is collected by filtration, washed with water, and air-dried.
- **Recrystallization:** The crude product is recrystallized from acetone to yield pure 2-(4-isopropyl-4-methyl-5-oxo-2-imidazolin-2-yl)-3-quinolinecarboxylic acid (**imazaquin**).

Analytical Methodology

Various analytical methods have been developed for the detection and quantification of **imazaquin** in different matrices such as soil, water, and plant tissues. High-performance liquid chromatography (HPLC) is a commonly employed technique.

Experimental Protocol: HPLC Analysis of Imazaquin in Soil

This protocol describes a method for the quantitative analysis of **imazaquin** residues in soil using solid-phase extraction (SPE) for cleanup followed by HPLC with UV detection.

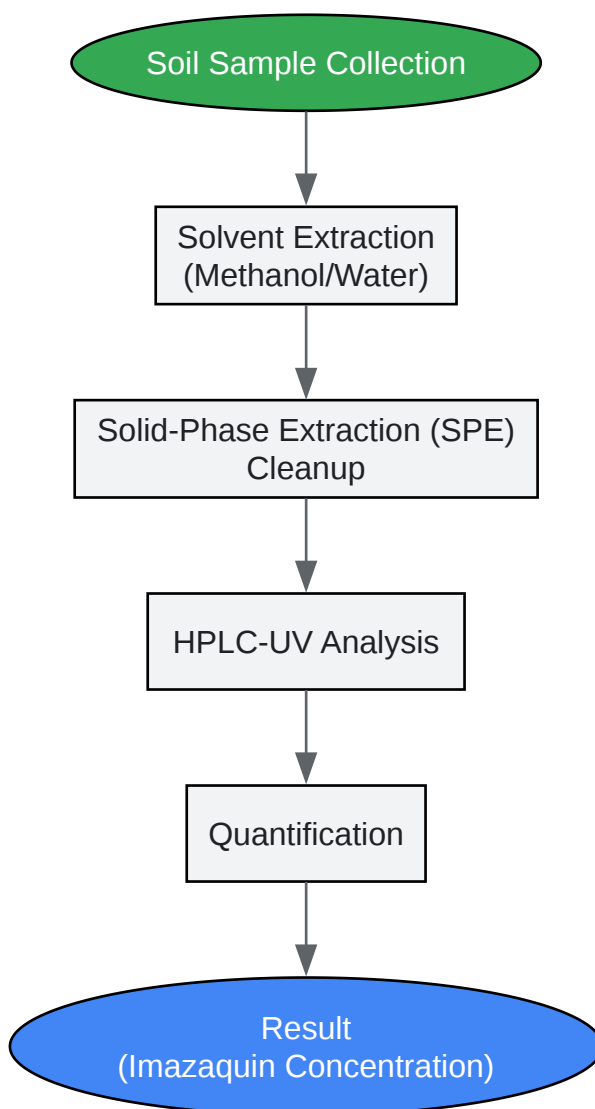
- **Extraction:**
 - Weigh 10 g of soil into a centrifuge tube.
 - Add 20 mL of a methanol-water mixture (2:1, v/v).
 - Shake vigorously for 1 hour.

- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant.
- Repeat the extraction process twice more with 20 mL of the methanol-water mixture.
- Combine the supernatants.
- Solid-Phase Extraction (SPE) Cleanup:
 - Use a strong anion-exchange (SAX) SPE cartridge.
 - Condition the cartridge with 5 mL of methanol followed by 5 mL of deionized water.
 - Load the combined supernatant onto the cartridge.
 - Wash the cartridge with 5 mL of deionized water followed by 5 mL of methanol.
 - Elute the **imazaquin** with 5 mL of a methanol solution containing 2% acetic acid.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of the HPLC mobile phase.
- HPLC Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m particle size).
 - Mobile Phase: A mixture of acetonitrile and water (acidified with phosphoric acid to pH 3.0) in a ratio of 40:60 (v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 μ L.
 - Detection: UV detector set at 240 nm.
 - Quantification: Based on a calibration curve prepared from **imazaquin** standards of known concentrations.

The limit of detection for this method is approximately 0.0015 mg/kg, with a limit of quantification of 0.005 mg/kg in soil.

Experimental Workflow: Analytical Determination of Imazaquin in Soil

The following diagram outlines the workflow for the analytical determination of **imazaquin** in soil samples.



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Caption: Workflow for the HPLC analysis of **imazaquin** in soil.

Toxicological Profile

Imazaquin exhibits low acute toxicity to mammals, birds, and aquatic organisms. The toxicological data for **imazaquin** is summarized in the following tables.

Table 2: Acute Toxicity of **Imazaquin** in Animals

Test Organism	Route of Exposure	LD50 / LC50	Reference(s)
Rat	Oral	>5000 mg/kg	
Rat	Inhalation	>5.7 mg/L	
Rabbit	Dermal	>2000 mg/kg	
Bobwhite Quail	Oral	>2150 mg/kg	
Mallard Duck	Oral	>2150 mg/kg	
Rainbow Trout	96-hour	>280 ppm	
Bluegill Sunfish	96-hour	>420 ppm	
Channel Catfish	96-hour	>320 ppm	
Daphnia magna	48-hour	>280 ppm	
Honeybee	Contact	Non-toxic at 100 µg/bee	

Table 3: Chronic Toxicity and Other Toxicological Endpoints of **Imazaquin**

Study Type	Species	Key Findings	Reference(s)
18-Month Carcinogenicity	Mouse	No evidence of carcinogenicity. Decreased body weight gain in females at 4000 ppm.	
Mutagenicity (Ames Test)	Salmonella typhimurium	Negative	
Dermal Sensitization	Guinea Pig	Not a sensitizer	
Developmental Toxicity	Rat, Rabbit	No developmental effects observed.	
3-Generation Reproduction	Rat	No treatment-related effects.	
1-Year Chronic Oral	Dog	Decreased body weight, slight anemia, changes in clinical chemistry, and skeletal muscle myopathy at high doses.	

Environmental Fate

Imazaquin is moderately persistent in the environment. Its breakdown in soil is primarily through microbial degradation. The half-life of **imazaquin** in soil can vary depending on environmental conditions but is typically in the range of 1 to 4 months. In water, **imazaquin** is stable to hydrolysis at acidic and neutral pH but has a half-life of 5.5 months at pH 9. Due to its relatively high water solubility and potential for persistence, there is a possibility of carryover injury to sensitive rotational crops.

Table 4: Environmental Fate of **Imazaquin**

Parameter	Value / Description	Reference(s)
Soil Half-life	1-4 months	
Primary Degradation Pathway in Soil	Microbial degradation	
Aqueous Hydrolytic Half-life	Stable at pH 3 and 5; 5.5 months at pH 9	
Photodecomposition	Minor contribution to degradation	
Mobility in Soil	Limited movement	

Conclusion

This technical guide has provided a detailed review of the existing research on **imazaquin**. The information presented, from its fundamental mechanism of action to its environmental impact, offers a valuable resource for professionals in the fields of agricultural science, environmental science, and drug development. The provided experimental protocols and data summaries can serve as a foundation for further research and a deeper understanding of this widely used herbicide.

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